

Technical Support Center: 1,2-Dibromo-1,1,2-trifluoroethane

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Compound of Interest

Compound Name: 1,2-Dibromo-1,1,2-trifluoroethane

Cat. No.: B1585085

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This guide provides essential information for the safe storage, handling, and disposal of **1,2-Dibromo-1,1,2-trifluoroethane** (CAS No. 354-04-1) to support researchers, scientists, and drug development professionals in their laboratory experiments.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **1,2-Dibromo-1,1,2-trifluoroethane**?

A1: Store the compound in a cool, dry, and well-ventilated area.^[1]^[2] Keep it in its original, tightly sealed container to prevent leakage.^[2] The storage area should be protected from light, as the substance is light-sensitive.^[1] It is also crucial to protect containers against physical damage and check them regularly for leaks.^[2]

Q2: What materials are incompatible with **1,2-Dibromo-1,1,2-trifluoroethane**?

A2: You should avoid storing this chemical with strong oxidizing agents.^[3] Always store it away from incompatible materials and foodstuff containers.^[2]

Q3: What personal protective equipment (PPE) is required when handling this substance?

A3: When handling **1,2-Dibromo-1,1,2-trifluoroethane**, the following PPE is mandatory:

- Hand Protection: Protective gloves.^[1]

- Eye and Face Protection: Chemical goggles or safety glasses and a face shield are required.
[1]
- Skin and Body Protection: Wear suitable protective clothing, such as a lab coat and long-sleeved clothing.[1][4]
- Respiratory Protection: Use only in a well-ventilated area.[1][2] If ventilation is inadequate, respiratory protection is necessary.[1]

Q4: I have detected a spill. What is the correct procedure for cleanup?

A4: First, ensure the area is well-ventilated and evacuate unnecessary personnel.[1] For small spills, absorb the chemical with a dry, inert material such as sand, earth, or a chemical absorbent.[1][5] For larger spills, prevent further leakage if it is safe to do so and dike the area to contain the spill.[1][6] Use explosion-proof equipment for cleanup.[1] Sweep or shovel the absorbed material into a suitable, labeled container for disposal.[1]

Q5: How should I dispose of waste **1,2-Dibromo-1,1,2-trifluoroethane** and its container?

A5: This chemical is considered hazardous waste and must be disposed of in accordance with all applicable local, regional, and national regulations.[4][6] Do not let the product enter drains or waterways.[5][7] The preferred disposal method for similar organic compounds is incineration at a licensed facility.[8] Contaminated containers should not be reused and must be disposed of as hazardous waste through a designated collection point.[4][6]

Q6: What are the primary hazards associated with this chemical?

A6: **1,2-Dibromo-1,1,2-trifluoroethane** is hazardous. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][4] It is also classified as a substance that harms public health and the environment by destroying ozone in the upper atmosphere.[1]

Q7: What should I do in case of accidental exposure?

A7: Follow these first-aid measures immediately:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes and seek medical attention.[\[4\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[4\]](#) Remove all contaminated clothing and wash it before reuse.[\[2\]](#) If skin irritation occurs, get medical advice.[\[2\]](#)[\[4\]](#)
- Inhalation: Move the person to fresh air.[\[4\]](#) If breathing is difficult or symptoms persist, call a physician.[\[4\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterwards.[\[4\]](#) Do not induce vomiting.[\[3\]](#)

Data Presentation

| Property | Value |
|-------------------|--|
| CAS Number | 354-04-1 [9] |
| Molecular Formula | C ₂ HBr ₂ F ₃ [9] |
| Molecular Weight | 241.83 g/mol [9] |
| Primary Hazards | Skin Irritant, Eye Irritant, Respiratory Irritant, Ozone Depleting [1] |

Experimental Protocols

Protocol for Safe Handling

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.[\[1\]](#)
- Ventilation: Always work in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Don PPE: Put on all required personal protective equipment, including gloves, safety goggles, a face shield, and a lab coat.[\[1\]](#)
- Handling: Avoid all personal contact, including inhalation of vapors or mists.[\[2\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)

- Post-Handling: After handling, wash hands and any exposed skin thoroughly.^[1] Securely seal the container before returning it to storage.^[2]

Protocol for Spill Cleanup

- Evacuate & Ventilate: Immediately alert others, evacuate non-essential personnel, and ensure the area is well-ventilated.^[1]
- Assess & Equip: Don appropriate PPE, including respiratory protection if ventilation is poor.^[1]
- Containment: For small liquid spills, cover with a dry chemical absorbent.^[1] For larger spills, use non-combustible absorbent material like sand or earth to dike the spill and prevent it from spreading or entering drains.^{[5][6]}
- Collection: Carefully sweep or shovel the absorbed material into a clearly labeled, sealable container designated for hazardous waste.^[1] Use non-sparking tools if the substance is flammable.
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the container with the absorbed spill material as hazardous waste according to institutional and local regulations.^[5]

Protocol for Waste Disposal

- Classification: All waste containing **1,2-Dibromo-1,1,2-trifluoroethane**, including contaminated absorbents and empty containers, must be treated as hazardous waste.^[4]
- Segregation: Keep this waste stream separate from other chemical waste unless instructed otherwise by your institution's environmental health and safety (EHS) office.
- Containerization: Collect waste in a compatible, properly sealed, and clearly labeled hazardous waste container.
- Disposal Request: Contact your institution's EHS department to arrange for pickup and disposal by a licensed hazardous waste contractor. Disposal should be in accordance with all applicable regional, national, and local laws.^[6]

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